

Thermal stability and decomposition of 1-Tridecanol

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Compound of Interest

Compound Name: 1-Tridecanol

Cat. No.: B3430168

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An In-depth Technical Guide to the Thermal Stability and Decomposition of **1-Tridecanol**

Introduction

1-Tridecanol, a primary fatty alcohol with the chemical formula $C_{13}H_{28}O$, is a colorless, waxy solid at room temperature that becomes an oily liquid upon melting.[1][2][3] It is characterized by a mild, pleasant, or faintly fatty odor.[4][5] Due to its long hydrocarbon chain, it is practically insoluble in water but soluble in organic solvents like alcohol and ether. This compound sees application in the manufacturing of lubricants, surfactants, and plasticizers, and is also used as an emollient and viscosity-controlling agent in cosmetics. For researchers and professionals in drug development and materials science, a thorough understanding of its thermal stability and decomposition profile is critical for ensuring safe handling, storage, and application. This guide provides a technical overview of these properties based on available data.

Thermal Properties

The thermal behavior of **1-Tridecanol** is characterized by several key parameters that define its stability under various temperature conditions. These properties are essential for predicting its behavior during storage, processing, and in final formulations.

Data Presentation: Thermal Properties of 1-Tridecanol

The following table summarizes the key quantitative data related to the thermal properties of **1-Tridecanol**.

Property	Value	Conditions / Notes	Source(s)
Melting Point	29 - 34 °C	(lit.)	
	32 °C		
	31 °C		
	32.0 - 33.0 °C	@ 760.00 mm Hg	
Boiling Point	274 - 280 °C		
	155 - 156 °C	@ 15.00 mm Hg	
	152 °C	@ 14 mm Hg	
Flash Point	> 110 °C	TCC (Tag Closed Cup)	
	> 113 °C	Closed Cup	
	121 °C	Open Cup	
	120 °C		
Autoignition Temp.	260 °C		

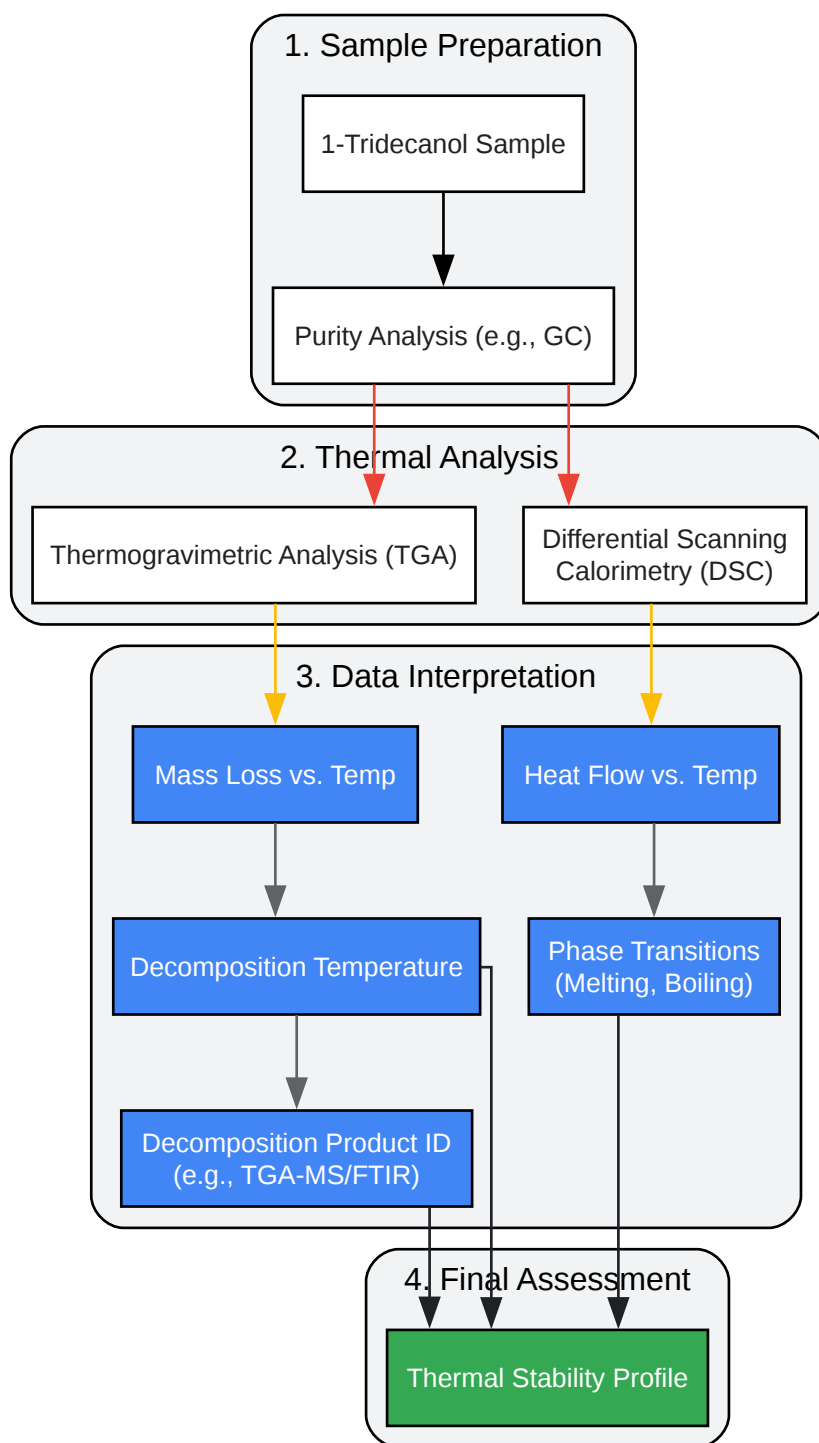
Thermal Stability and Decomposition

1-Tridecanol is chemically stable under normal temperatures and pressures. However, exposure to excess heat and strong oxidants should be avoided. When subjected to high temperatures, it undergoes thermal decomposition.

Upon heating to decomposition, **1-Tridecanol** emits acrid smoke and irritating fumes. The primary hazardous decomposition products identified are carbon monoxide (CO) and carbon dioxide (CO₂), along with other irritating and toxic gases.

Logical Workflow for Thermal Stability Analysis

The following diagram illustrates a typical workflow for assessing the thermal stability of a chemical compound like **1-Tridecanol**.



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Caption: Workflow for Thermal Stability Assessment of **1-Tridecanol**.

Experimental Protocols

While specific, detailed experimental reports for **1-Tridecanol** are not publicly available, the following sections describe the standard methodologies used to obtain the thermal data presented.

A. Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis is a standard technique used to determine the thermal stability and decomposition temperature of a material.

- Objective: To measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere.
- Apparatus: A thermogravimetric analyzer consisting of a high-precision balance with a sample pan located inside a furnace.
- Methodology:
 - A small, precisely weighed sample of **1-Tridecanol** (typically 5-10 mg) is placed into the TGA sample pan (commonly platinum or alumina).
 - The furnace is sealed, and the sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen for inert conditions or air for oxidative conditions).
 - The balance continuously records the mass of the sample as the temperature increases.
 - The analysis continues until the sample mass stabilizes, indicating complete decomposition or volatilization.
 - The resulting data is plotted as mass percentage versus temperature. The onset temperature of mass loss is interpreted as the beginning of decomposition.

B. Differential Scanning Calorimetry (DSC)

DSC is used to measure heat flow associated with thermal transitions in a material, such as melting and boiling points.

- Objective: To determine the temperatures of phase transitions and the associated enthalpy changes.

- Apparatus: A differential scanning calorimeter with two pans (a sample pan and a reference pan) situated in a heated chamber.
- Methodology:
 - A small amount of **1-Tridecanol** (typically 2-5 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
 - Both pans are placed in the DSC cell and heated at a controlled, linear rate (e.g., 5-10 °C/min).
 - The instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature.
 - Endothermic events (like melting) or exothermic events are recorded as peaks on a plot of heat flow versus temperature. The peak maximum or onset temperature provides the transition temperature.

C. Flash Point Determination (e.g., Tag Closed Cup)

The flash point is a critical safety parameter indicating the lowest temperature at which a substance's vapors will ignite with an ignition source.

- Objective: To determine the flash point for safety and handling classifications.
- Apparatus: A Tag Closed-Cup tester, which consists of a sample cup with a lid, a heating mechanism, and an ignition source applicator.
- Methodology:
 - The sample cup is filled with **1-Tridecanol** to a specified level.
 - The lid is closed, and the sample is heated at a slow, constant rate.
 - At regular temperature intervals, a small flame or spark is introduced into the vapor space above the liquid through an opening in the lid.

- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite in a brief flash.

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